

# Technical Guide: Chemical Properties of 6-Bromo-3-chloroisoquinoline

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## Compound of Interest

Compound Name: 6-Bromo-3-chlorocinnoline

Cat. No.: B15381682

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Disclaimer: Initial searches for "**6-Bromo-3-chlorocinnoline**" did not yield sufficient public data to create a comprehensive technical guide. As a viable alternative, this document focuses on the closely related compound, 6-Bromo-3-chloroisoquinoline, for which more substantial information is available. This guide is intended for researchers, scientists, and drug development professionals interested in halogenated heterocyclic compounds.

## Core Chemical Properties

6-Bromo-3-chloroisoquinoline is a halogenated aromatic heterocyclic compound. Its core structure consists of an isoquinoline ring system substituted with a bromine atom at the 6th position and a chlorine atom at the 3rd position.

## Physicochemical Data

The fundamental physicochemical properties of 6-Bromo-3-chloroisoquinoline are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>5</sub> BrClN	PubChem[1]
Molecular Weight	242.50 g/mol	PubChem[1]
Monoisotopic Mass	240.92939 Da	PubChem[1]
Appearance	Pale yellow solid	ChemicalBook[2]
Boiling Point (Predicted)	349.5 ± 22.0 °C	ChemicalBook[2]
Density (Predicted)	1.673 ± 0.06 g/cm <sup>3</sup>	ChemicalBook[2]
pKa (Predicted)	1.28 ± 0.38	ChemicalBook[2]
XLogP3 (Predicted)	3.8	PubChem[1]
CAS Number	552331-06-3	PubChem[1]

## Spectral Data

Detailed experimental spectral data for 6-Bromo-3-chloroisoquinoline is limited in publicly accessible databases. However, mass spectrometry data has been reported.

Spectrum Type	Data
Mass Spectrum (DCI/NH <sub>3</sub> )	m/e 244 (M+H) <sup>+</sup> [3]
<sup>1</sup> H NMR	No data available
<sup>13</sup> C NMR	No data available
Infrared (IR)	No data available

## Synthesis and Experimental Protocols

The synthesis of 6-Bromo-3-chloroisoquinoline can be achieved through the dehalogenation of 6-Bromo-1,3-dichloroisoquinoline. Below is a detailed experimental protocol based on established literature.[3]

## Synthesis of 6-Bromo-3-chloroisoquinoline from 6-Bromo-1,3-dichloroisoquinoline

This procedure involves the selective reduction of the chlorine atom at the 1-position of the isoquinoline ring.

### Reagents:

- 6-Bromo-1,3-dichloroisoquinoline (1.8 g, 6.5 mmol)
- Red phosphorus (0.48 g, 15.5 mmol)
- Hydriodic acid (48%, 3 ml)
- Acetic acid (20 ml)
- Sodium hydroxide solution
- Ethyl acetate (200 ml)
- Saturated saline solution
- Anhydrous magnesium sulfate
- Silica gel
- Eluent: 30% ethyl acetate/hexane

### Procedure:

- A mixture of 6-bromo-1,3-dichloroisoquinoline, red phosphorus, and hydriodic acid in acetic acid is heated and refluxed for 8 hours.
- The reaction mixture is filtered while hot.
- The filtrate is concentrated under reduced pressure.
- The resulting residue is made alkaline by the addition of a sodium hydroxide solution.

- The aqueous layer is extracted with ethyl acetate.
- The organic phase is washed with saturated saline, dried over anhydrous magnesium sulfate, filtered, and concentrated.
- The crude product is purified by silica gel column chromatography using 30% ethyl acetate/hexane as the eluent to yield 6-bromo-3-chloroisoquinoline (0.81 g, 50% yield).[3]

## Reactivity and Potential Applications

Halogenated isoquinolines are important intermediates in organic synthesis and drug discovery. The bromine and chlorine substituents on the isoquinoline core of 6-Bromo-3-chloroisoquinoline offer versatile handles for further chemical modifications, such as cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce new functional groups.

While specific biological activities for 6-Bromo-3-chloroisoquinoline are not widely reported, related compounds like 6-Bromo-1-chloro-isoquinoline are utilized in the development of anti-cancer agents.[4] This suggests that the 6-bromo-isoquinoline scaffold is of interest in medicinal chemistry for the synthesis of novel therapeutic compounds.

## Visualizations

### Experimental Workflow for the Synthesis of 6-Bromo-3-chloroisoquinoline

The following diagram illustrates the key steps in the synthesis of 6-Bromo-3-chloroisoquinoline.



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Caption: Synthesis workflow for 6-Bromo-3-chloroisoquinoline.

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## References

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